Technical Guide: Dicyclohexylamine Borane (DICAB) Complex

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Compound of Interest	
Compound Name:	*Dicyclohexylamine Borane*
CAS No.:	*131765-96-3*
Cat. No.:	*B1646175*

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From Early Mechanistic Insights to Robust Reduction Protocols

Executive Summary

Dicyclohexylamine Borane (DICAB) (

, CAS: 131765-96-3) represents a pivotal development in the stabilization of borane reagents. Unlike the pyrophoric and volatile diborane (

) or the noxious borane-dimethyl sulfide (BMS), DICAB is a bench-stable, crystalline solid (mp ~118°C).

This guide synthesizes early foundational research (circa 1960s-1980s) regarding sterically hindered amine-boranes with modern application protocols. It serves as a definitive reference for researchers requiring a controlled, selective hydride donor for the reduction of aldehydes, ketones, and imines, as well as a robust hydroboration agent.

Historical Context & Chemical Identity

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1.1 The Stability-Reactivity Trade-off

Early research into boron chemistry, spearheaded by H.C. Brown and colleagues in the mid-20th century, sought to tame the reactivity of borane. The discovery that Lewis bases (amines, phosphines, ethers) could complex with electron-deficient borane (

) led to a library of reagents.

- Un hindered Complexes (e.g., Ammonia Borane): High hydride content, but often unstable or too reactive.
- Hindered Complexes (e.g., DICAB): The bulky cyclohexyl groups on the nitrogen atom provide significant steric shielding.

Key Insight from Early Literature: The rate of hydride transfer in amine-boranes is inversely proportional to the strength of the N-B bond and the steric bulk of the amine. DICAB was identified as a "sweet spot" reagent—sufficiently labile to release borane for reaction at elevated temperatures or with Lewis acid activation, yet stable enough to withstand atmospheric moisture and long-term storage.

1.2 Physical Properties

Property	Value	Significance
Formula		1:1 Adduct of Dicyclohexylamine and Borane
Molecular Weight	195.15 g/mol	High MW aids in crystallinity
Appearance	White Crystalline Solid	Easy to weigh/handle compared to liquid boranes
Melting Point	118–121°C (dec)	Indicates high lattice energy/stability
Solubility	DCM, THF, Toluene	Compatible with standard organic solvents
Active Hydride	~3 eq. H per mole	Efficient atom economy for reduction

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Synthesis & Preparation

Self-Validating Protocol based on Classical Amine-Borane Synthesis

While DICAB is commercially available, in-situ preparation or bulk synthesis in the lab ensures reagent freshness and activity. The following protocol is adapted from standard salt-metathesis routes established in early borane literature.

2.1 Reagents

- Dicyclohexylamine Hydrochloride: 21.8 g (0.10 mol)
- Sodium Borohydride (

  ): 3.8 g (0.10 mol)
- Solvent: Tetrahydrofuran (THF), anhydrous (150 mL)

2.2 Step-by-Step Methodology

- Setup: Flame-dry a 500 mL two-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and a pressure-equalizing addition funnel.
- Salt Suspension: Charge the flask with Dicyclohexylamine Hydrochloride and 100 mL of THF. Cool to 0°C using an ice bath.
- Hydride Addition: Dissolve

  in the remaining 50 mL of THF (or use a diglyme slurry if solubility is an issue). Add this solution dropwise to the amine salt suspension over 30 minutes.
  - Mechanism:[1][2][3]
  - Observation: Hydrogen gas evolution will occur.[4][5] Ensure adequate venting.
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. The solution should become cloudy as NaCl precipitates.
- Filtration: Filter the mixture through a Celite pad under nitrogen to remove solid NaCl.

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- Isolation: Concentrate the filtrate under reduced pressure. The residue is the crude DICAB.
- Purification (Validation Step): Recrystallize from a mixture of benzene/hexane or DCM/hexane.
  - Target: White needles, mp ~118°C.
  - IR Check: Look for strong B-H stretching absorptions around 2250–2400 cm^{-1}.

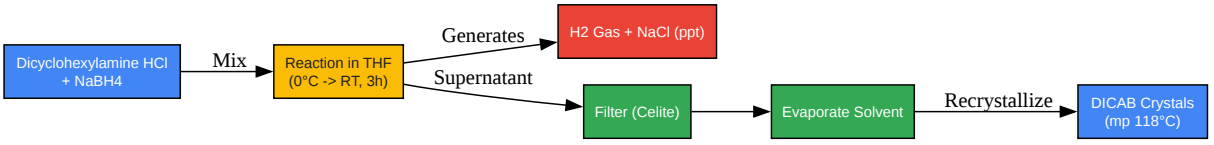

Figure 1: Synthesis Pathway of Dicyclohexylamine Borane (DICAB)

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Mechanistic Utility & Reactivity Profile[8]

3.1 Steric Control of Reduction

The dicyclohexyl moiety is the defining feature of this complex. In early kinetic studies of amine-boranes, it was observed that bulky amines retard the rate of complex dissociation (

).

- Consequence: Free

  concentration is low.
- Benefit: The reagent acts as a selective hydride donor. It discriminates well between functional groups based on steric accessibility and electronic activation.

3.2 Selectivity Matrix

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Substrate	Reaction Rate	Product	Notes
Aldehydes	Fast	Primary Alcohol	High chemoselectivity over ketones.
Ketones	Moderate	Secondary Alcohol	Requires elevated temp or activation.
Carboxylic Acids	Very Slow	-	Generally inert under mild conditions.
Alkenes	Slow	Alkylborane	Hydroboration is slower than with .

Experimental Protocols

4.1 Selective Reduction of Benzaldehyde (Model System)

This protocol demonstrates the reduction of an aldehyde in the presence of a ketone or ester.

- Dissolution: Dissolve 1.0 mmol of benzaldehyde in 5 mL of anhydrous dichloromethane (DCM).
- Reagent Addition: Add 0.4 mmol of DICAB (providing ~1.2 eq of hydride) as a solid in one portion.
    - Note: DICAB is non-pyrophoric, allowing open-air addition for brief periods, though inert atmosphere is best practice.
- Reaction: Stir at room temperature. Monitor by TLC (typically complete in <1 hour).
    - Self-Validation: The disappearance of the aldehyde spot and appearance of the alcohol spot without degradation of other sensitive groups confirms the mildness of the reagent.
- Quench: Add 1 mL of 10% acetic acid or methanol to destroy excess hydride.
- Workup: Wash with saturated

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, dry over

, and concentrate.

4.2 Hydroboration of Terminal Alkenes

Based on early studies utilizing amine-boranes for "slow-release" hydroboration.

- Mix: Combine 1.0 mmol of 1-octene and 0.35 mmol of DICAB in 2 mL of Toluene.
- Heat: Reflux the mixture (110°C) for 2–4 hours.
  - Mechanism:[1][2][3] Thermal dissociation releases

    which adds across the double bond.
- Oxidation: Cool to 0°C. Add 1 mL of 3M NaOH followed by 1 mL of 30%

  .
- Result: Quantitative conversion to 1-octanol.

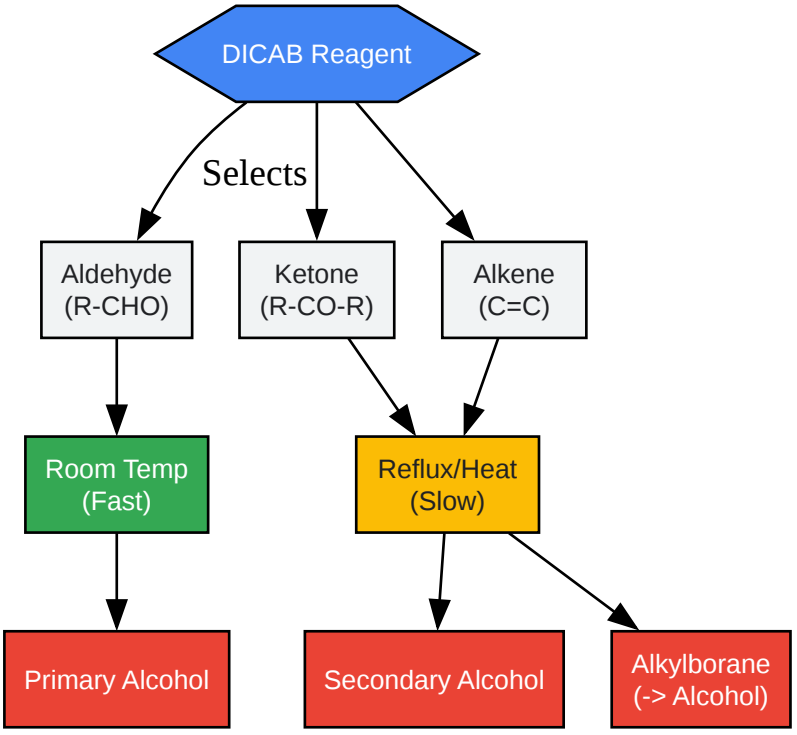

Figure 2: Reactivity & Selectivity Profile of DICAB

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